

Essential Guidance for the Safe Handling and Disposal of LHF-535

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Compound of Interest

Compound Name: *Lhf-535*

Cat. No.: *B608563*

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For researchers, scientists, and drug development professionals working with the antiviral compound **LHF-535**, adherence to proper safety and disposal protocols is paramount. Although a specific Safety Data Sheet (SDS) for **LHF-535** is not publicly available, this document provides a summary of its known chemical and physical properties and outlines a general procedure for its safe disposal based on standard laboratory practices for chemical waste.

Chemical and Physical Properties of LHF-535

The following table summarizes the key quantitative data for **LHF-535**, an antiviral agent identified as a small-molecule viral entry inhibitor.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Source
Molecular Formula	C27H28N2O2	[1] [3]
Molecular Weight	412.52 g/mol	[1]
CAS Number	1450929-77-7	[1] [3]
Appearance	Solid powder	[3]
Purity	>98%	[3]
Solubility in DMSO	96.67 mg/mL (234.34 mM)	[1]
Solubility in Water	< 0.1 mg/mL (insoluble)	[1]
Storage (Powder)	-20°C for 3 years	[1]
Storage (in Solvent)	-80°C for 1 year	[1]

Experimental Protocols: Solubility and Formulation

Solubility Preparation: For creating a stock solution, **LHF-535** is soluble in DMSO.[\[1\]](#)[\[3\]](#)

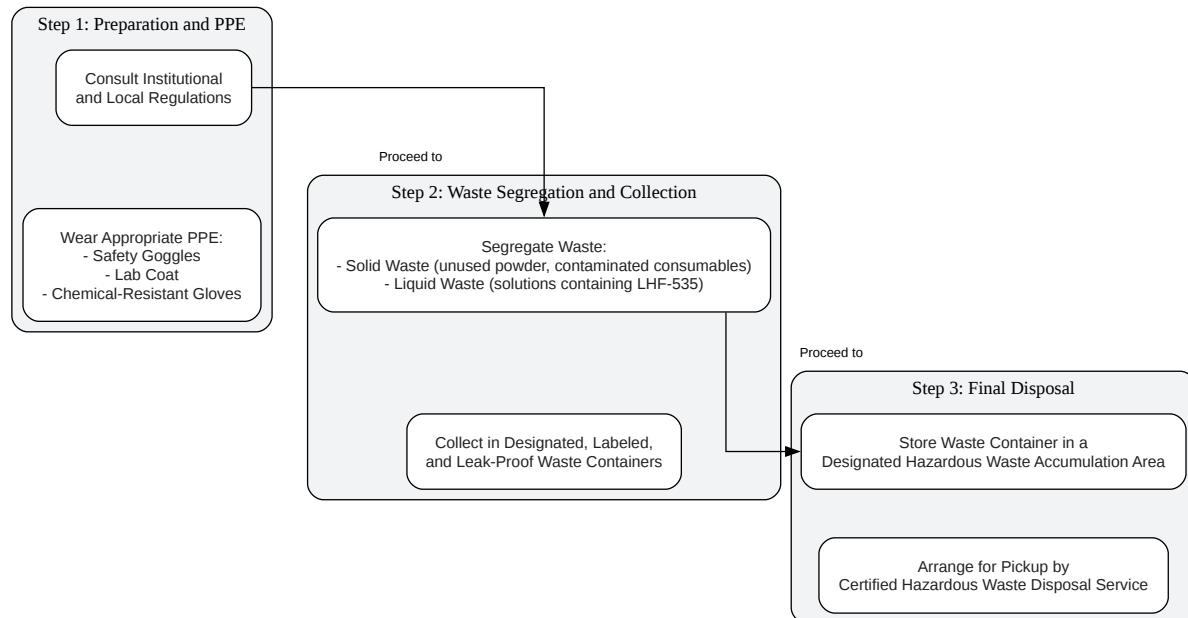
Sonication is recommended to aid dissolution.[\[1\]](#)

In Vivo Formulation: A suggested formulation for in vivo experiments consists of a mixture of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline, yielding a concentration of 3.3 mg/mL (8 mM).[\[1\]](#) It is advised to add the solvents sequentially and ensure the solution is clear before adding the next component. Heating and/or sonication can be used to assist in dissolving the compound. It is recommended to prepare and use this working solution immediately.[\[1\]](#)

Disposal Procedures for **LHF-535**

In the absence of a specific Safety Data Sheet for **LHF-535**, a conservative approach to disposal is required, treating it as a potentially hazardous chemical. The following procedure is based on general best practices for laboratory chemical waste disposal. Always consult and adhere to your institution's specific safety guidelines and local, state, and federal regulations.

Logical Workflow for **LHF-535** Disposal:

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Caption: General Disposal Workflow for **LHF-535**.

Step-by-Step Guidance:

- Consult Regulations: Before beginning any disposal process, consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on chemical waste disposal. Adhere to all local, state, and federal regulations.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **LHF-535** and its waste.
- Waste Segregation:
 - Solid Waste: Collect unused or expired **LHF-535** powder, as well as any contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a designated, clearly labeled, and sealed hazardous waste container.
 - Liquid Waste: Solutions containing **LHF-535** should be collected in a separate, leak-proof, and clearly labeled hazardous liquid waste container. Do not pour solutions down the drain.
- Container Labeling: Ensure all waste containers are properly labeled with the full chemical name ("**LHF-535**"), concentration (if applicable), and the appropriate hazard warnings as per your institution's policy.
- Storage: Store the sealed waste containers in a designated and secure hazardous waste accumulation area, away from incompatible materials.
- Final Disposal: Arrange for the collection of the hazardous waste by your institution's certified hazardous waste disposal service. Do not attempt to dispose of the chemical waste through standard trash or sewer systems.

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References

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